Application Notes and Protocols for GDC-6036-NH Stock Solution Preparation

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Compound of Interest

Compound Name: *GDC-6036-NH*

Cat. No.: *B10831487*

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These application notes provide a detailed protocol for the preparation of a stock solution of **GDC-6036-NH** using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

GDC-6036-NH is a precursor to Divarasib (GDC-6036), a potent and selective inhibitor of KRAS G12C. Accurate preparation of a **GDC-6036-NH** stock solution is the first critical step for in vitro and in vivo studies investigating its biological activity. This document outlines the necessary materials, calculations, and procedures for preparing a concentrated stock solution in DMSO.

Quantitative Data Summary

A clear understanding of the physicochemical properties of **GDC-6036-NH** is essential for accurate stock solution preparation. The table below summarizes the key quantitative data for **GDC-6036-NH**.

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Parameter	Value	Source
Molecular Weight	568.03 g/mol	N/A
Solubility in DMSO	250 mg/mL	[1]
Recommended Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[1]

Note: The use of fresh, anhydrous DMSO is highly recommended as hygroscopic DMSO can significantly impact the solubility of the product[1].

Experimental Protocol: Preparation of a 10 mM GDC-6036-NH Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **GDC-6036-NH** in DMSO.

Materials and Equipment

- **GDC-6036-NH** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[1]
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Calculations

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To prepare a 10 mM stock solution, the required mass of **GDC-6036-NH** and volume of DMSO must be calculated.

Molarity (M) = Moles of Solute / Liters of Solution

Moles = Mass (g) / Molecular Weight (g/mol)

Step 1: Determine the required mass of **GDC-6036-NH** for a desired volume of stock solution (e.g., 1 mL).

- Desired Concentration (C) = 10 mM = 0.01 mol/L
- Desired Volume (V) = 1 mL = 0.001 L
- Molecular Weight (MW) = 568.03 g/mol

Mass (g) = C (mol/L) * V (L) * MW (g/mol) Mass (g) = 0.01 mol/L * 0.001 L * 568.03 g/mol Mass (g) = 0.0056803 g Mass (mg) = 5.68 mg

Step 2: Determine the volume of DMSO required.

To prepare a 10 mM stock solution, you will dissolve 5.68 mg of **GDC-6036-NH** in 1 mL of DMSO.

Step-by-Step Procedure

- Preparation: Don appropriate PPE. Ensure the analytical balance is calibrated and the workspace is clean.
- Weighing **GDC-6036-NH**: Carefully weigh out 5.68 mg of **GDC-6036-NH** powder and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **GDC-6036-NH** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.

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- Sonication (Optional but Recommended): If the compound does not fully dissolve with vortexing, place the tube in an ultrasonic bath for 5-10 minutes to aid dissolution[1]. Visually inspect the solution to ensure it is clear and free of particulates.
- Labeling and Storage: Clearly label the tube with the compound name ("**GDC-6036-NH**"), concentration (10 mM in DMSO), preparation date, and your initials.
- Storage: For long-term storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month[1].

Visualized Workflow and Signaling Pathway

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the sequential steps for preparing the **GDC-6036-NH** stock solution.



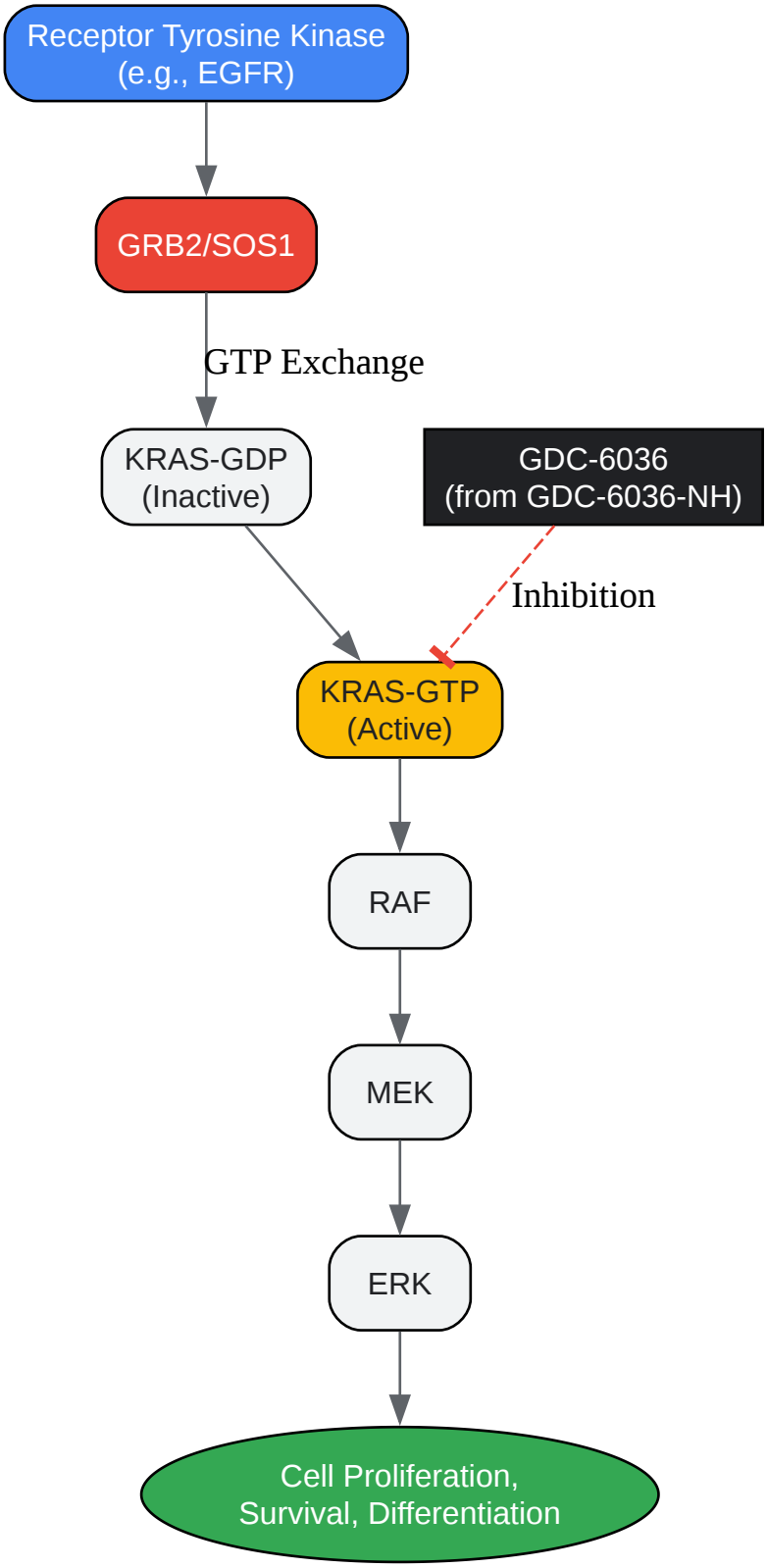
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Caption: Workflow for **GDC-6036-NH** Stock Solution Preparation.

Simplified KRAS Signaling Pathway

GDC-6036-NH is a precursor to a KRAS G12C inhibitor. The following diagram provides a simplified overview of the KRAS signaling pathway, which is the target of this class of inhibitors.

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Caption: Simplified KRAS Signaling Pathway and Inhibition.

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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for GDC-6036-NH Stock Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831487/docs#application-notes-and-protocols-for-gdc-6036-nh-stock-solution-preparation]

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